

Physicochemical Properties and Identification

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Compound of Interest

Compound Name: 7-Hydroxy Loxapine-d8

Cat. No.: B15142106

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A Certificate of Analysis for **7-Hydroxy Loxapine-d8** will invariably begin with fundamental identification and characterization data. This information ensures the correct compound has been synthesized and meets the required structural specifications.

Identifier	Information
Chemical Name	2-chloro-11-(4-methylpiperazin-1-yl-2, 2, 3, 3, 5, 5, 6, 6-d8)dibenzo[b, f][1][2]oxazepin-7-ol[3]
Synonyms	2-Chloro-11-(4-methyl-1-piperaziny)-dibenz[b,f][1][2]oxazepin-7-ol-D8; 2-Chloro-7-hydroxy-11-(4-methyl-1-piperaziny)dibenz[b,f][1][2]oxazepine-D8[3]
CAS Number (Unlabeled)	37081-75-7[4][5]
Molecular Formula	C18H10D8CIN3O2[1][3][5]
Molecular Weight	351.86 g/mol [3][4][5]

Purity and Quality Specifications

The purity of a reference standard is a critical parameter detailed in a CoA. It is often determined by a combination of analytical techniques to provide a comprehensive assessment.

Test	Typical Specification
Purity by HPLC	≥98%
Purity by NMR	Conforms to structure
Mass Spectrometry	Conforms to structure
Appearance	Pale beige solid[6]
Solubility	Soluble in DMSO, Methanol
Storage Conditions	2-8°C[6]

Experimental Protocols for Analysis

The quantification of 7-Hydroxy Loxapine in biological matrices, utilizing **7-Hydroxy Loxapine-d8** as an internal standard, is most commonly and reliably achieved through High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).[2][7]

Sample Preparation: Solid-Phase Extraction (SPE)

A robust and frequently employed method for the extraction of loxapine and its hydroxylated metabolites from plasma involves cation-exchange solid-phase extraction.[8][9]

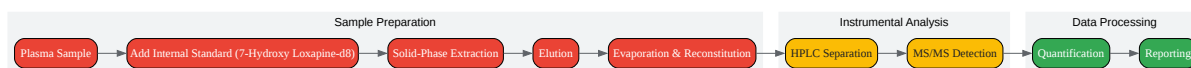
- **Sample Pre-treatment:** To a 1 mL plasma sample, add an appropriate amount of **7-Hydroxy Loxapine-d8** internal standard solution.
- **SPE Cartridge Conditioning:** Condition a cation-exchange SPE cartridge with methanol followed by an equilibration buffer.
- **Sample Loading:** Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with a series of solvents to remove interfering substances.
- **Elution:** Elute the analyte and internal standard from the cartridge using a suitable elution solvent.
- **Dry-down and Reconstitution:** Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase for HPLC-MS/MS analysis.

HPLC-MS/MS Analysis

A validated HPLC-MS/MS method for the simultaneous analysis of loxapine and its metabolites has been established.[2] The final method often employs micro-elution solid-phase extraction for sample preparation, followed by analysis using reversed-phase liquid chromatography coupled with a tandem mass spectrometer.[2] Detection is typically carried out using a turbo-ion spray interface in the positive ionization mode with selected reaction monitoring (SRM).[2]

Visualizing the Analytical Workflow

The following diagram provides a clear, step-by-step visualization of the entire analytical process, from sample receipt to final data analysis.

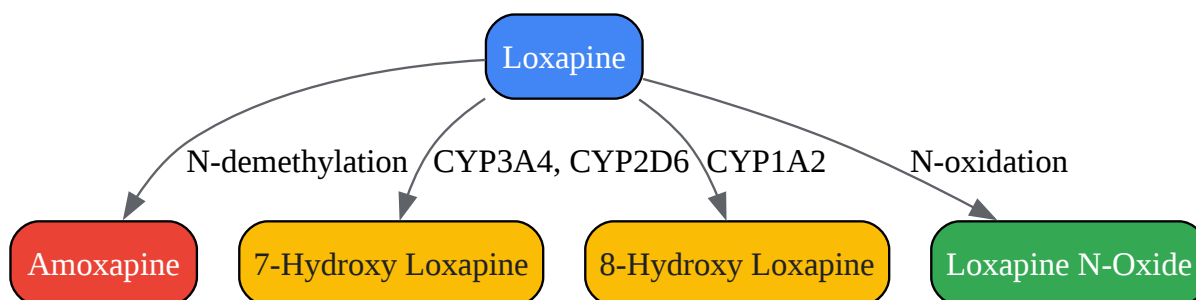


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Caption: Experimental workflow for **7-Hydroxy Loxapine-d8** analysis.

Metabolic Pathway of Loxapine

To provide context for the importance of 7-Hydroxy Loxapine, the following diagram illustrates the metabolic pathway of its parent compound, loxapine.



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Caption: Simplified metabolic pathway of Loxapine.

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